

2-Ethyl-4-methylpentan-1-ol boiling point and melting point

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Compound of Interest

Compound Name: **2-Ethyl-4-methylpentan-1-ol**

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An In-Depth Technical Guide to the Physicochemical Properties of **2-Ethyl-4-methylpentan-1-ol**: Boiling and Melting Point Analysis

Introduction to 2-Ethyl-4-methylpentan-1-ol

2-Ethyl-4-methylpentan-1-ol (CAS No: 106-67-2) is a primary alcohol with a branched-chain structure.^{[1][2][3][4]} As a C8 alcohol, its physical and chemical properties are dictated by the presence of a hydroxyl (-OH) functional group and its specific isomeric arrangement.^[5] This compound, also known as 2-ethylisohexanol, is relevant in various industrial and research settings, including its use as a solvent and as a volatile chemical marker for diagnosing ratoon stunting disease in sugarcane.^{[2][3][5]} Understanding its fundamental physicochemical properties, such as boiling and melting points, is critical for professionals in chemical synthesis, drug development, and materials science for ensuring process safety, predicting reaction kinetics, and establishing purity criteria.

Core Physicochemical Properties

The essential physicochemical data for **2-Ethyl-4-methylpentan-1-ol** are summarized below. These values are foundational for its handling, application, and purification.

Property	Value	Source(s)
IUPAC Name	2-ethyl-4-methylpentan-1-ol	[4]
CAS Number	106-67-2	[1][2][5]
Molecular Formula	C ₈ H ₁₈ O	[2][5][6]
Molecular Weight	130.23 g/mol	[2][5][6]
Boiling Point	171.0°C - 176.5°C at 760 mmHg	[1][2][6][7]
Melting Point	-61.15°C (estimate)	[2][3][6]
Density	~0.826 - 0.83 g/cm ³	[2][5]
Physical Form	Colorless Oil / Liquid	[2][8]

Theoretical Framework: The Determinants of Physical State Transitions

The boiling and melting points of a substance are direct reflections of the energy required to overcome the intermolecular forces holding its molecules together in the liquid and solid states, respectively. For an alcohol like **2-Ethyl-4-methylpentan-1-ol**, these properties are governed by a combination of strong hydrogen bonds and weaker van der Waals forces, all influenced by its unique molecular structure.

Intermolecular Forces and Their Influence

- Hydrogen Bonding: The defining feature of alcohols is the hydroxyl (-OH) group, which enables strong intermolecular hydrogen bonding.[9][10] The partially positive hydrogen atom of one molecule is strongly attracted to the lone pair of electrons on the highly electronegative oxygen atom of a neighboring molecule. These bonds require significantly more energy to overcome than the forces present in alkanes of similar molecular weight, resulting in substantially higher boiling points for alcohols.[11]
- Van der Waals Forces: In addition to hydrogen bonds, van der Waals dispersion forces exist due to temporary fluctuations in electron density around the molecule.[12] The magnitude of

these forces increases with the size of the molecule (number of electrons) and the surface area available for interaction.[9] For **2-Ethyl-4-methylpentan-1-ol**, the eight-carbon chain contributes significantly to the overall van der Waals attractions.[12]

The Role of Molecular Structure

The specific arrangement of atoms in **2-Ethyl-4-methylpentan-1-ol** introduces nuances to how intermolecular forces manifest:

- Chain Length: Generally, as the carbon chain length increases in a homologous series of primary alcohols, the boiling point rises.[9][11] This is due to the increased number of electrons and larger surface area, which strengthens the cumulative van der Waals forces. [12]
- Branching: The presence of ethyl and methyl branches in the carbon chain tends to lower the boiling point compared to a straight-chain isomer like 1-octanol (Boiling Point: ~195°C). Branching creates a more compact, spherical molecular shape, which reduces the effective surface area for intermolecular contact.[11] This decrease in contact area weakens the van der Waals forces, requiring less energy for the substance to transition into the vapor phase.

Experimental Determination Protocols

Accurate determination of boiling and melting points is a fundamental laboratory practice for identifying compounds and assessing their purity.[13] Impurities typically cause a depression of the melting point and a broadening of the melting range.[14][15]

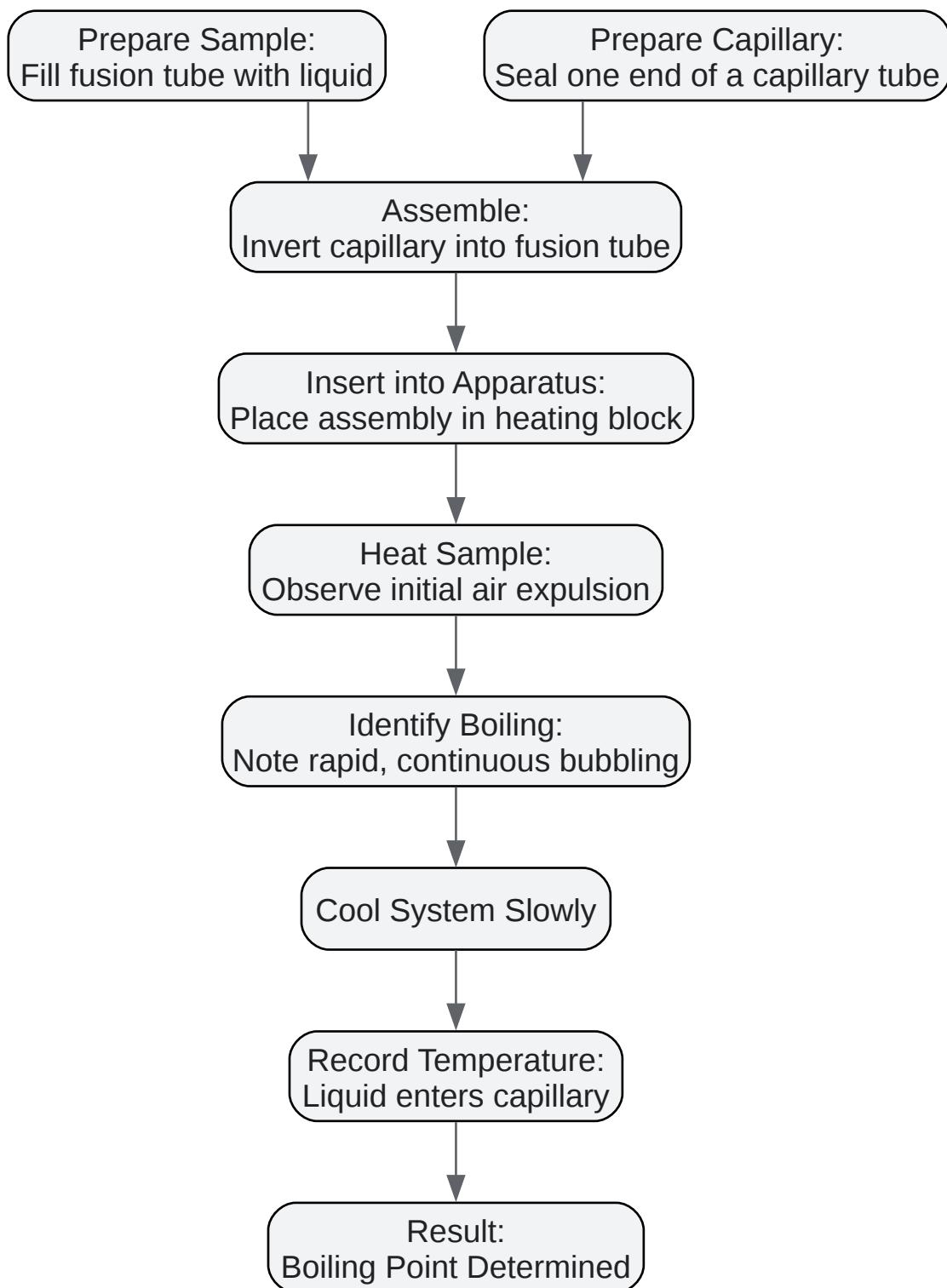
Determining the Boiling Point

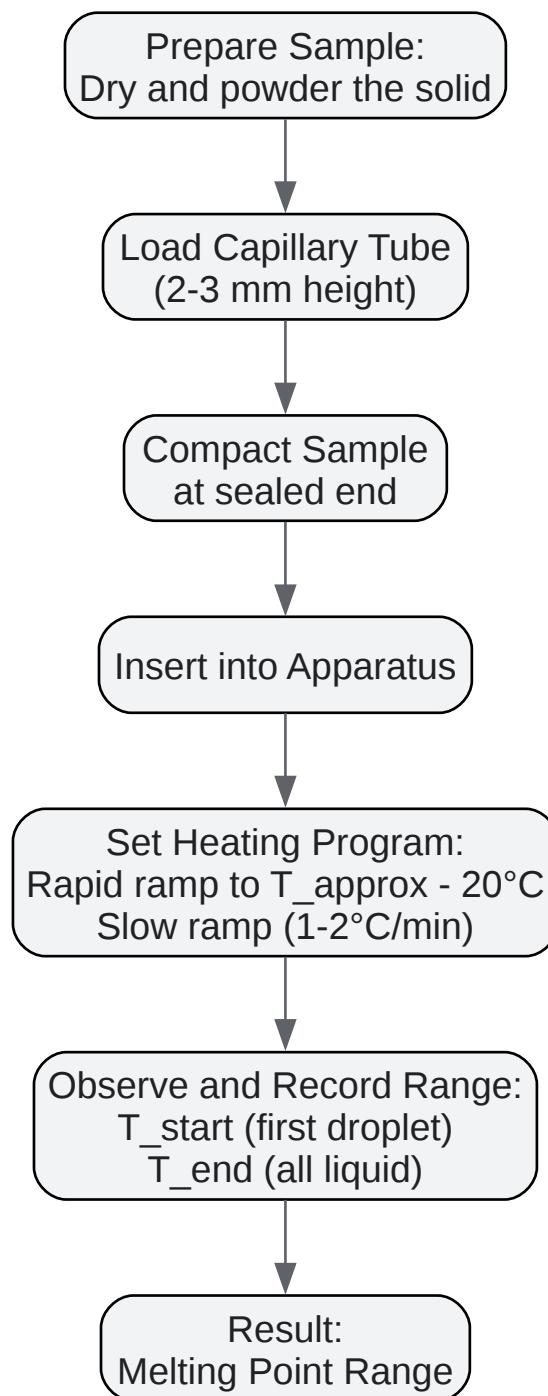
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[13][16] This can be determined through several methods, including distillation or, for smaller sample volumes, the capillary method (micro-boiling point determination).[17][18]

Protocol: Micro-Boiling Point Determination using a Melting Point Apparatus

- Sample Preparation: Place a few milliliters of **2-Ethyl-4-methylpentan-1-ol** into a small fusion tube.

- Capillary Insertion: Take a standard melting point capillary tube and seal one end using a flame.[19] Place the sealed capillary tube into the fusion tube with the open end submerged in the liquid.
- Apparatus Setup: Insert the fusion tube assembly into the heating block of a modern melting point apparatus. A thermometer should be positioned to accurately measure the temperature of the block.[19]
- Heating: Begin heating the block. Initially, a stream of bubbles will emerge from the capillary as trapped air expands and is expelled.[17]
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip. This indicates the liquid is at a temperature above its boiling point.
- Cooling and Measurement: Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubble stream stops and the liquid is just drawn back into the capillary tube.[17] This is the point where the external pressure equals the vapor pressure of the substance.
- Verification: For accuracy, repeat the determination until two consistent values are obtained.





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Caption: Workflow for melting point determination.

Applications and Significance in Research and Development

The physical properties of **2-Ethyl-4-methylpentan-1-ol** are directly linked to its utility.

- Solvent Applications: Its liquid state over a wide temperature range and its identity as a primary alcohol make it a potentially useful solvent in industrial applications and chemical synthesis. [\[5\]](#)* Diagnostic Marker: It has been identified as a volatile chemical that can be used in the diagnosis of ratoon stunting disease in sugarcane, highlighting its relevance in agricultural science. [\[2\]](#)[\[3\]](#)* Purity and Process Control: For drug development professionals, the boiling point is a crucial parameter for purification via distillation. A sharp boiling point at a specific pressure indicates a high degree of purity. The melting point serves as a key identifier and a strict criterion for the purity of solid intermediates or final products. [\[14\]](#)

Conclusion

2-Ethyl-4-methylpentan-1-ol possesses a boiling point in the range of 171-176.5°C and an estimated melting point of -61.15°C. These values are a direct consequence of the interplay between strong intermolecular hydrogen bonding conferred by its hydroxyl group and the van der Waals forces influenced by its branched C8 structure. The established protocols for determining these physical constants are essential for ensuring the identity, purity, and proper application of this compound in scientific and industrial endeavors.

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